

understanding the therapeutic potential of SYD5115

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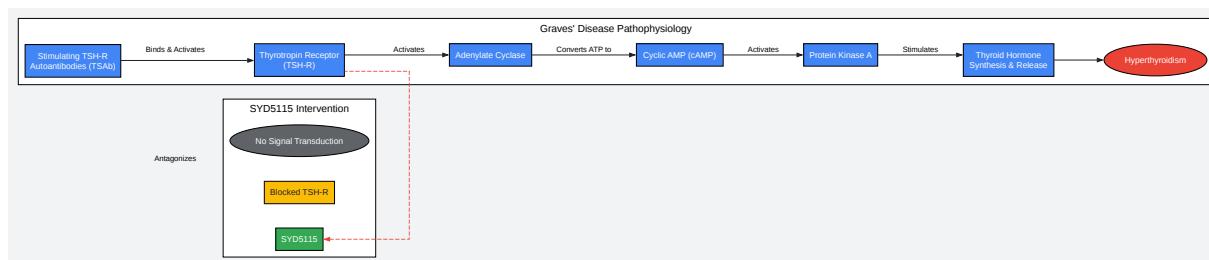
Compound of Interest

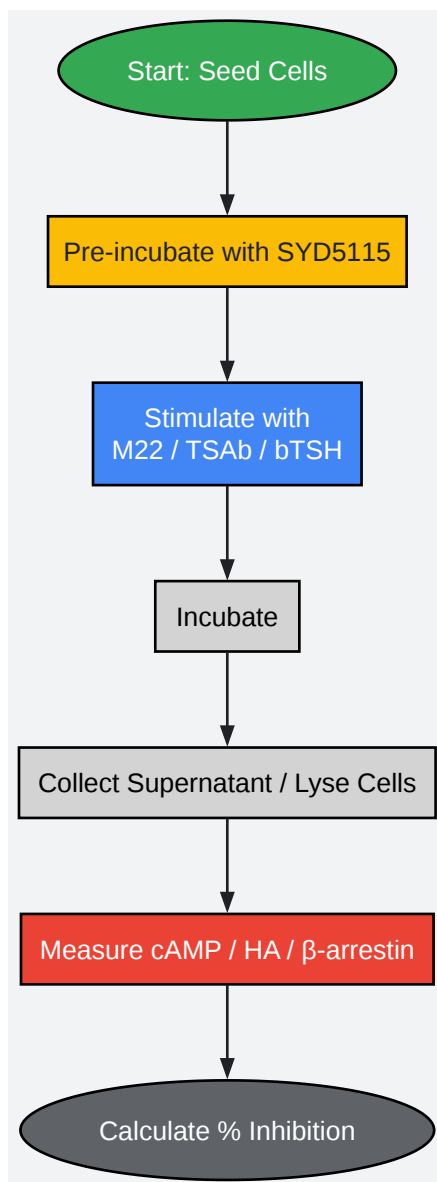
Compound Name: SYD5115
Cat. No.: B15605803

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Mechanism of Action

Graves' disease is an autoimmune disorder characterized by the production of stimulating TSH-R autoantibodies (TSABs), leading to hyperthyroidism.^{[1][2][3]} **SYD5115** acts as an antagonist at the TSH-R, blocking the binding of TSH and TSABs.^{[1][2][3]} This inhibition of TSH-R activation effectively reduces the downstream signaling pathways that lead to excessive thyroid hormone production and the pathological changes seen in Graves' orbitopathy.^{[1][2][3]}





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Discovery of SYD5115, a novel orally active small molecule TSH-R antagonist - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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